

4-Chloro-7,8-difluoroquinolin-3-amine chemical properties

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Compound of Interest

Compound Name: 4-Chloro-7,8-difluoroquinolin-3-amine

CAS No.: 1602975-52-9

Cat. No.: B2405947

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Technical Guide: 4-Chloro-7,8-difluoroquinolin-3-amine

Executive Summary & Chemical Identity

4-Chloro-7,8-difluoroquinolin-3-amine is a highly specialized heterocyclic intermediate used primarily in the synthesis of advanced fluoroquinolone antibiotics and tyrosine kinase inhibitors. Unlike the ubiquitous 3-carboxyl fluoroquinolone scaffold (used in ciprofloxacin or levofloxacin), the 3-amino variant serves as a "reversed" polarity scaffold, allowing for the construction of urea-linked kinase inhibitors or tricyclic fused systems.

Its chemical behavior is defined by three distinct reactive centers:

- C4-Chloro: A highly electrophilic site susceptible to Nucleophilic Aromatic Substitution (S_NAr) reactions.^[1]
- C3-Amine: A nucleophilic handle for acylation, sulfonylation, or heterocyclization.

- C7,8-Difluoro Core: The 7-position fluorine is activated for displacement, while the 8-position fluorine modulates lipophilicity and metabolic stability.

Physicochemical Profile[2][3][4][5][6][7][8][9][10][11]

Property	Value / Description
Molecular Formula	
Molecular Weight	214.60 g/mol
Appearance	Pale yellow to tan crystalline solid
Solubility	Soluble in DMSO, DMF, hot Methanol; Insoluble in water
pKa (Calculated)	~3.5 (Quinoline N), ~2.0 (3-NH2 is weakly basic due to EWG)
LogP	~2.4 (Predicted)
Key Precursor	4-Chloro-7,8-difluoro-3-nitroquinoline (CAS 1598525-71-3)

Synthetic Routes & Manufacture

The synthesis of **4-Chloro-7,8-difluoroquinolin-3-amine** is rarely direct. It is most reliably accessed via the reduction of its 3-nitro congener or the Curtius rearrangement of the corresponding 3-carboxylic acid derivative.

Method A: The Nitro-Reduction Route (Primary Pathway)

This method is preferred for scale-up due to the commercial availability of the nitro-precursor.

- Starting Material: 4-Chloro-7,8-difluoro-3-nitroquinoline.[2]
- Reduction: The nitro group is selectively reduced to the amine without dechlorinating the C4 position.
 - Reagents: Iron powder (Fe) in Acetic Acid/Ethanol or Stannous Chloride (

) in HCl.

- Critical Control: Avoid catalytic hydrogenation (

) as it will likely cause hydrogenolysis of the C4-Chlorine and potentially the C-F bonds.

- Isolation: Neutralization with

followed by extraction into Ethyl Acetate.

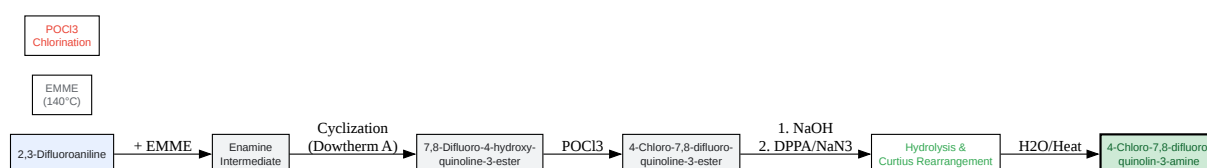
Method B: The Curtius Rearrangement (De Novo Synthesis)

Used when starting from the aniline building blocks.

- Cyclization: 2,3-Difluoroaniline is reacted with Diethyl ethoxymethylenemalonate (EMME) (Gould-Jacobs reaction) to form the quinolone core.
- Chlorination: Treatment with

converts the 4-oxo group to 4-chloro.
- Rearrangement: The 3-ester is hydrolyzed to the acid, converted to the acyl azide (using DPPA), and thermally rearranged to the isocyanate, which hydrolyzes to the amine.

Synthesis Workflow Diagram



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Figure 1: Step-wise synthesis via the Gould-Jacobs and Curtius Rearrangement pathway.

Reactivity Profile & Experimental Protocols

The molecule's utility lies in its orthogonal reactivity. The C4-Cl is "soft" and reactive toward nucleophiles, while the C3-NH₂ is "hard" and reactive toward electrophiles.

Nucleophilic Aromatic Substitution () at C4

The C4 position is highly activated by the quinoline nitrogen.

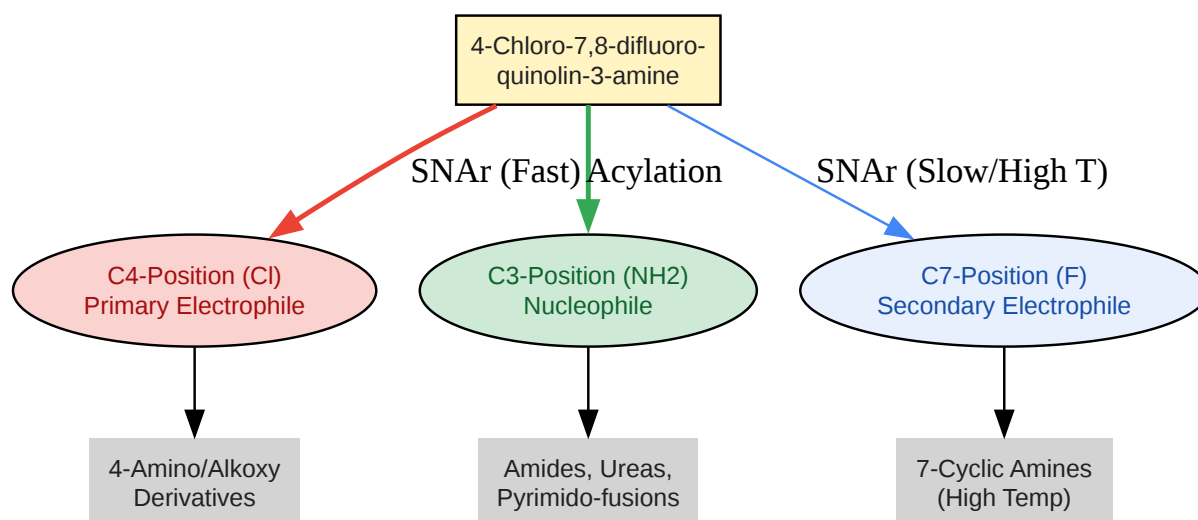
- Reaction: Displacement of Chloride by amines, phenols, or thiols.
- Regioselectivity: C4 reacts significantly faster than C7-F or C8-F under mild conditions ().
- Protocol (General):
 - Dissolve 1 eq of **4-Chloro-7,8-difluoroquinolin-3-amine** in Isopropanol or DMF.
 - Add 1.1 eq of the nucleophile (e.g., aniline derivative).
 - Add 1.0 eq of (catalytic acid promotes the reaction by protonating the quinoline nitrogen, making C4 more electrophilic).
 - Heat to 60-80°C for 2-4 hours.

C3-Amine Derivatization

The 3-amino group is less basic than a standard aniline due to the electron-withdrawing nature of the quinoline ring and the adjacent halogens.

- Acylation: Reacts with acid chlorides to form amides (common in kinase inhibitors).
- Sandmeyer Reaction: Can be converted to a diazonium salt and subsequently to a nitrile (3-CN) or halide.

Regioselectivity Map



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Figure 2: Reactivity map highlighting the regioselective functionalization zones.

Applications in Drug Discovery

Kinase Inhibitors (Tyrosine Kinase)

The 3-amino-4-anilinoquinoline scaffold is a bioisostere of the 3-cyanoquinoline scaffold found in drugs like Bosutinib (Src/Abl inhibitor).

- **Mechanism:** The quinoline nitrogen binds to the hinge region of the kinase ATP-binding pocket. The 3-amino group can be derivatized to reach into the solvent-exposed area or the "gatekeeper" region.
- **7,8-Difluoro Effect:** The fluorine atoms modulate the pKa of the ring nitrogen and improve metabolic stability against oxidative metabolism (blocking P450 sites).

Antimalarial Research

While 4-aminoquinolines (Chloroquine) are standard, the 3-amino variants are explored to overcome resistance mechanisms.[3] The 3-amino group allows for the attachment of "reversal agent" moieties that inhibit the drug efflux pumps of Plasmodium falciparum.

Safety & Handling (MSDS Highlights)

Signal Word: WARNING

- Hazard Statements:
 - H315: Causes skin irritation.[4][5][6][7]
 - H319: Causes serious eye irritation.[8][5][6]
 - H335: May cause respiratory irritation.[5][6]
- Handling Protocols:
 - Engineering Controls: Use only in a chemical fume hood. The compound may possess potent biological activity (kinase inhibition).
 - PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
 - Storage: Store at 2-8°C under inert atmosphere (or Ar). The amine is susceptible to oxidation over long periods.

References

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